HPLC-UV method for quantification of 5,3',4'-Trihydroxyflavone in extracts

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Compound of Interest

Compound Name:	*5,3',4'-Trihydroxyflavone*
CAS No.:	*19852-25-6*
Cat. No.:	*B192587*

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Application Note: HPLC-UV Quantification of 5,3',4'-Trihydroxyflavone

Executive Summary

This application note details a robust High-Performance Liquid Chromatography (HPLC) method with Ultraviolet (UV) detection for the quantification of **5,3',4'-Trihydroxyflavone** (5,3',4'-THF). Unlike its common isomer Luteolin (5,7,3',4'-tetrahydroxyflavone), 5,3',4'-THF lacks the hydroxyl group at the C7 position. This structural difference significantly alters its hydrophobicity and retention behavior, rendering standard Luteolin protocols suboptimal.

This guide provides a self-validating protocol designed for drug development and phytochemical analysis, grounded in ICH Q2(R1) validation standards.

Physicochemical Foundation & Strategy

Understanding the molecular behavior of 5,3',4'-THF is prerequisite to accurate analysis.

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Structural Considerations

- Hydrophobicity: The absence of the 7-OH group makes 5,3',4'-THF more hydrophobic than Luteolin. It will typically elute after Luteolin on a C18 column.
- Ionization (pKa): The molecule contains a catechol moiety (3',4'-OH) and a 5-OH group.
  - The 5-OH forms a strong intramolecular hydrogen bond with the 4-carbonyl group. This "locks" the proton, making it difficult to ionize (pKa > 10).
  - The 3',4'-OH groups are typical phenolic hydroxyls (pKa ~ 9.0).
  - Implication: To prevent peak tailing and retention time shifts caused by ionization, the mobile phase pH must be maintained well below the pKa of the catechol group (pH < 3.0 is recommended).

UV-Vis Detection Strategy

Flavones exhibit two characteristic absorption bands:

- Band II (Benzoyl system): ~240–280 nm.[1]
- Band I (Cinnamoyl system): ~300–380 nm. The 5-OH substitution induces a bathochromic shift in Band I. For 5,3',4'-THF, the absorption maximum (

) is typically observed between 345 nm and 355 nm.
- Primary Wavelength: 350 nm (Specific for flavone backbone).
- Secondary Wavelength: 254 nm (Universal aromatic detection, useful for impurity profiling).

Experimental Protocol

Reagents and Materials

- Reference Standard: **5,3',4'-Trihydroxyflavone** (Purity > 98%).
- Solvents: Acetonitrile (HPLC Grade), Methanol (HPLC Grade), Water (Milli-Q or 18.2 MΩ).[2]
- Modifiers: Formic Acid (LC-MS grade) or Orthophosphoric Acid (85%, HPLC grade).

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- Internal Standard (Optional): 7-Hydroxyflavone or Chrysin (ensure resolution from analyte).

Instrumentation Setup

- System: HPLC with Binary Gradient Pump, Autosampler, Column Oven.[3]
- Detector: Diode Array Detector (DAD) or Variable Wavelength Detector (VWD).
- Column: C18 (Octadecylsilane), End-capped.
  - Dimensions: 150 mm x 4.6 mm, 5 µm (Standard) OR 100 mm x 2.1 mm, 1.7 µm (UHPLC).
  - Why End-capped? To minimize silanol interactions with the phenolic hydroxyls, reducing peak tailing.

Mobile Phase Preparation

- Solvent A (Aqueous): 0.1% Formic Acid in Water. (pH ~ 2.7).
- Solvent B (Organic): 100% Acetonitrile.
- Note: Acetonitrile is preferred over methanol for flavones as it generally provides sharper peaks and lower backpressure.

Gradient Program

Flow Rate: 1.0 mL/min (for 4.6 mm ID column).[4] Temperature: 30°C.

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Time (min)	% Solvent A	% Solvent B	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold (Matrix elution)
20.0	40	60	Linear Gradient
22.0	5	95	Wash Step
25.0	5	95	Wash Hold
25.1	95	5	Re-equilibration
30.0	95	5	End

Standard Preparation

- Stock Solution (1 mg/mL): Weigh 10 mg of 5,3',4'-THF. Dissolve in 10 mL of DMSO or Methanol. Note: DMSO is recommended if solubility in methanol is slow.
- Working Standards: Serially dilute the Stock Solution with the initial mobile phase (95:5 Water:ACN) to obtain concentrations of 1, 5, 10, 25, 50, and 100 µg/mL.

Sample Preparation (Plant/Tissue Extract)

The extraction efficiency depends on disrupting the matrix and solubilizing the aglycone.

- Lyophilization: Freeze-dry sample to remove water.
- Weighing: Weigh 100 mg of dried powder.
- Extraction Solvent: Add 5 mL of Methanol:Water (80:20 v/v) with 0.1% Formic Acid.
- Disruption: Sonicate for 30 minutes at < 40°C.
- Clarification: Centrifuge at 10,000 x g for 10 minutes.
- Filtration: Filter supernatant through a 0.22 µm PTFE filter into an HPLC vial.

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Method Validation (ICH Q2(R1) Guidelines)

To ensure scientific integrity, the method must be validated.

System Suitability Testing (SST)

Inject the 25 µg/mL standard 5 times before running samples.

- RSD of Peak Area: ≤ 2.0%
- Tailing Factor (

  ): 0.8 <

  < 1.5
- Theoretical Plates (

  ): > 5000

Linearity

Plot Peak Area (

) vs. Concentration (

).

- Acceptance:

  .[3][4]
- Range: The method is linear typically between 1 µg/mL and 100 µg/mL.

Sensitivity (LOD/LOQ)

Calculate based on the Standard Deviation of the Response (

) and Slope (

):

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- LOD (Limit of Detection):
- LOQ (Limit of Quantification):

Accuracy (Recovery)

Spike a known amount of standard into a blank matrix at 3 levels (50%, 100%, 150% of target concentration).

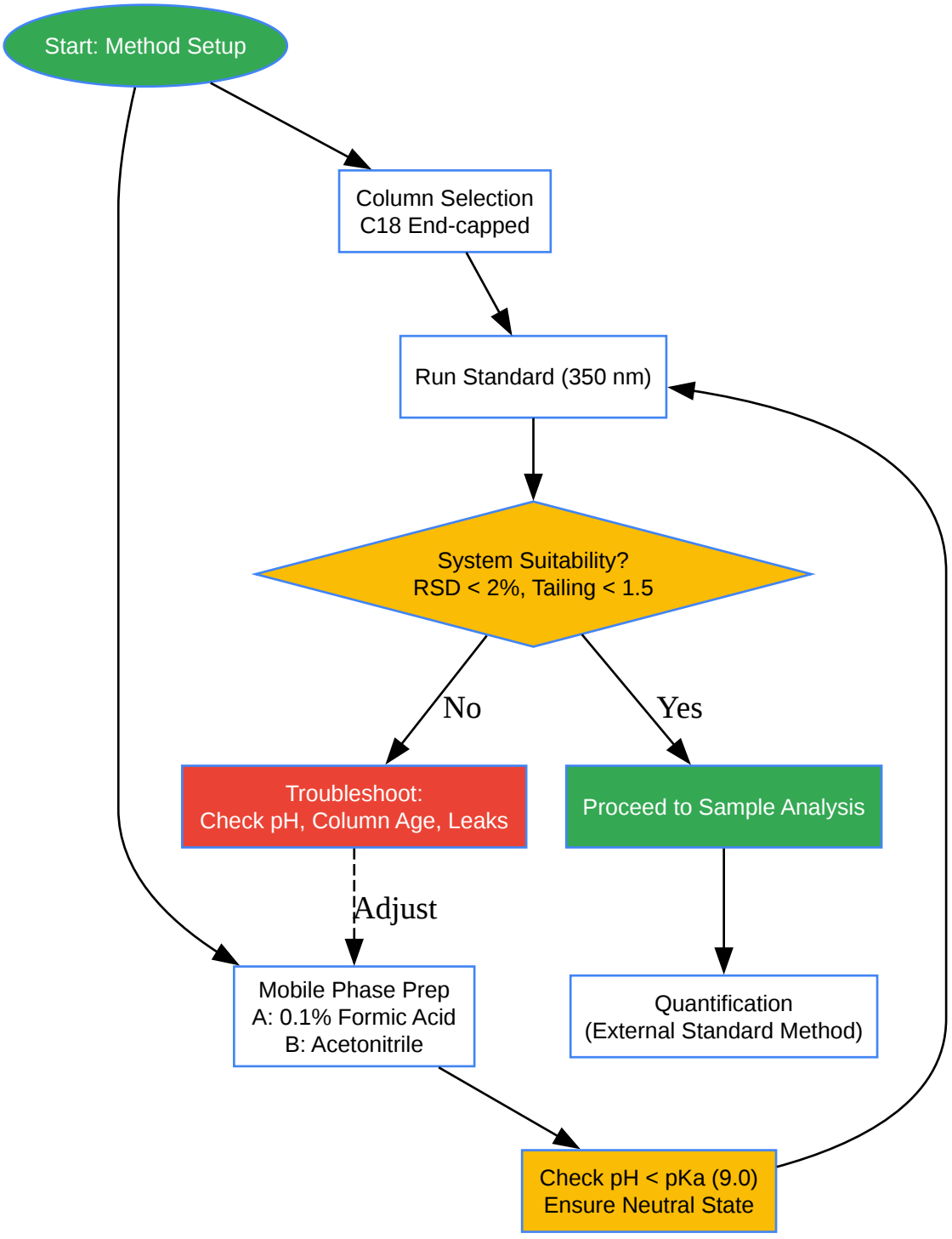
- Acceptance: Recovery between 95% - 105%.

Visualized Workflows

Analytical Logic Flow

The following diagram illustrates the critical decision path for the HPLC analysis.

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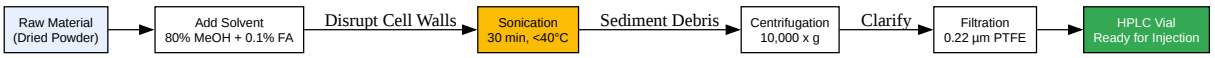
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Caption: Logical workflow for establishing system suitability before sample analysis.

Sample Extraction Pathway

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Optimized for recovery of hydrophobic flavones.



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Caption: Step-by-step extraction protocol to ensure maximum recovery and protect the HPLC column.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Secondary silanol interactions.	Ensure column is "End-capped". Increase ionic strength (add 5mM Ammonium Formate) if necessary, though acid usually suffices.
Retention Shift	pH fluctuation.	Prepare fresh mobile phase daily. Ensure Formic Acid is volatile enough not to evaporate disproportionately in open reservoirs.
Split Peaks	Solvent mismatch.	Sample solvent is stronger than initial mobile phase. Dilute sample in starting mobile phase (95% Water) before injection.
Low Sensitivity	Wrong wavelength.	5,3',4'-THF has a specific max. Run a spectral scan (190-400nm) on your specific instrument to pinpoint the lambda-max (likely 350 nm).

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References

- ICH Harmonised Tripartite Guideline. (2005).[5] Validation of Analytical Procedures: Text and Methodology Q2(R1). International Conference on Harmonisation.[5][6]
- de Rijke, E., et al. (2006). Analytical separation and detection methods for flavonoids.[2][3][4][7] Journal of Chromatography A, 1112(1-2), 31-63.
- Mabry, T. J., Markham, K. R., & Thomas, M. B. (1970). The Systematic Identification of Flavonoids. Springer-Verlag. (Seminal text on UV spectral shifts of flavonoids).
- PubChem. (n.d.).[8] **5,3',4'-Trihydroxyflavone** Compound Summary. National Center for Biotechnology Information.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. mdpi.com [mdpi.com]
- 4. scienggj.org [scienggj.org]
- 5. database.ich.org [database.ich.org]
- 6. jordilabs.com [jordilabs.com]
- 7. Separation of 4’,5,7-trihydroxy-3’-methoxyflavone on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 8. 5,3',4'-Trihydroxyflavone | C15H10O5 | CID 88281 - PubChem [pubchem.ncbi.nlm.nih.gov]
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